

Safe handling and disposal of 2-Bromo-1-furan-2-yl-ethanone

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Compound of Interest

Compound Name: 2-Bromo-1-furan-2-yl-ethanone

Cat. No.: B057236

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Technical Support Center: 2-Bromo-1-furan-2-yl-ethanone

This guide provides essential safety information, handling protocols, and disposal procedures for **2-Bromo-1-furan-2-yl-ethanone**. It is intended for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Bromo-1-furan-2-yl-ethanone**?

A1: **2-Bromo-1-furan-2-yl-ethanone** is a hazardous substance. It is harmful if swallowed, causes severe skin burns and eye damage, and may cause respiratory irritation.^[1] It is crucial to handle this compound with appropriate personal protective equipment in a well-ventilated area.

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: When handling **2-Bromo-1-furan-2-yl-ethanone**, you must wear protective gloves, protective clothing, eye protection (goggles or face shield), and respiratory protection.^{[2][3]} Work should be conducted in a chemical fume hood to avoid inhalation of dust or vapors.^[2]

Q3: What should I do in case of accidental skin or eye contact?

A3: In case of skin contact, immediately take off all contaminated clothing and rinse the affected area with plenty of water.[2] For eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do so.[2] In both cases, seek immediate medical attention.[2][3]

Q4: How should I respond to a spill of **2-Bromo-1-furan-2-yl-ethanone**?

A4: For a small spill, ensure the area is well-ventilated and wear appropriate PPE. Sweep up the spilled solid material, avoiding dust formation, and collect it in a suitable, closed container for disposal.[2] Prevent the chemical from entering drains or waterways.[4]

Q5: What is the proper procedure for storing this chemical?

A5: Store **2-Bromo-1-furan-2-yl-ethanone** in a tightly closed container in a dry, cool, and well-ventilated place.[2][4] It should be stored locked up and away from incompatible materials such as strong oxidizing agents.[2][3]

Q6: How do I properly dispose of waste **2-Bromo-1-furan-2-yl-ethanone** and contaminated materials?

A6: Dispose of contents and containers to an approved waste disposal plant.[2][3] The material can be sent to a licensed chemical destruction facility or disposed of by controlled incineration with flue gas scrubbing.[4] Do not allow the chemical to be released into the environment.[4] Contaminated packaging should be triple-rinsed and offered for recycling or disposed of in a sanitary landfill after being rendered unusable.[4]

Troubleshooting Guide

Issue	Possible Cause	Solution
Eye or skin irritation during handling	Inadequate personal protective equipment (PPE) or accidental exposure.	Immediately cease work and follow first-aid procedures. For skin, remove contaminated clothing and wash with soap and water. For eyes, flush with water for at least 15 minutes. Seek immediate medical attention. ^{[2][4]} Review and upgrade PPE to include chemical-resistant gloves, lab coat, and chemical safety goggles or a face shield.
A strong, irritating odor is detected	Improper storage or handling, leading to vapor release.	Ensure all work is conducted in a certified chemical fume hood. ^[2] Check that the container is tightly sealed when not in use. ^{[2][4]} If the odor persists, evacuate the area and assess for potential spills.
The compound has discolored or degraded	Improper storage conditions (e.g., exposure to moisture, light, or incompatible materials).	Store in a cool, dry, and well-ventilated area, away from strong oxidizing agents. ^[2] The container should be kept tightly closed. ^{[2][4]}

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₆ H ₅ BrO ₂
Molecular Weight	189.01 g/mol [1]
IUPAC Name	2-bromo-1-(furan-2-yl)ethanone[1]
CAS Number	15109-94-1[5]
Appearance	Solid (form may vary)
Purity	>95% to 97%[2][5]

Experimental Protocol: General Handling and Weighing

This protocol outlines the standard procedure for safely handling and weighing **2-Bromo-1-furan-2-yl-ethanone** in a laboratory setting.

1. Preparation and Personal Protective Equipment (PPE):

- Confirm that a chemical fume hood is certified and functioning correctly.
- Ensure that an eyewash station and safety shower are accessible.[2]
- Don appropriate PPE: chemical-resistant gloves (e.g., nitrile), a flame-retardant lab coat, and chemical safety goggles.

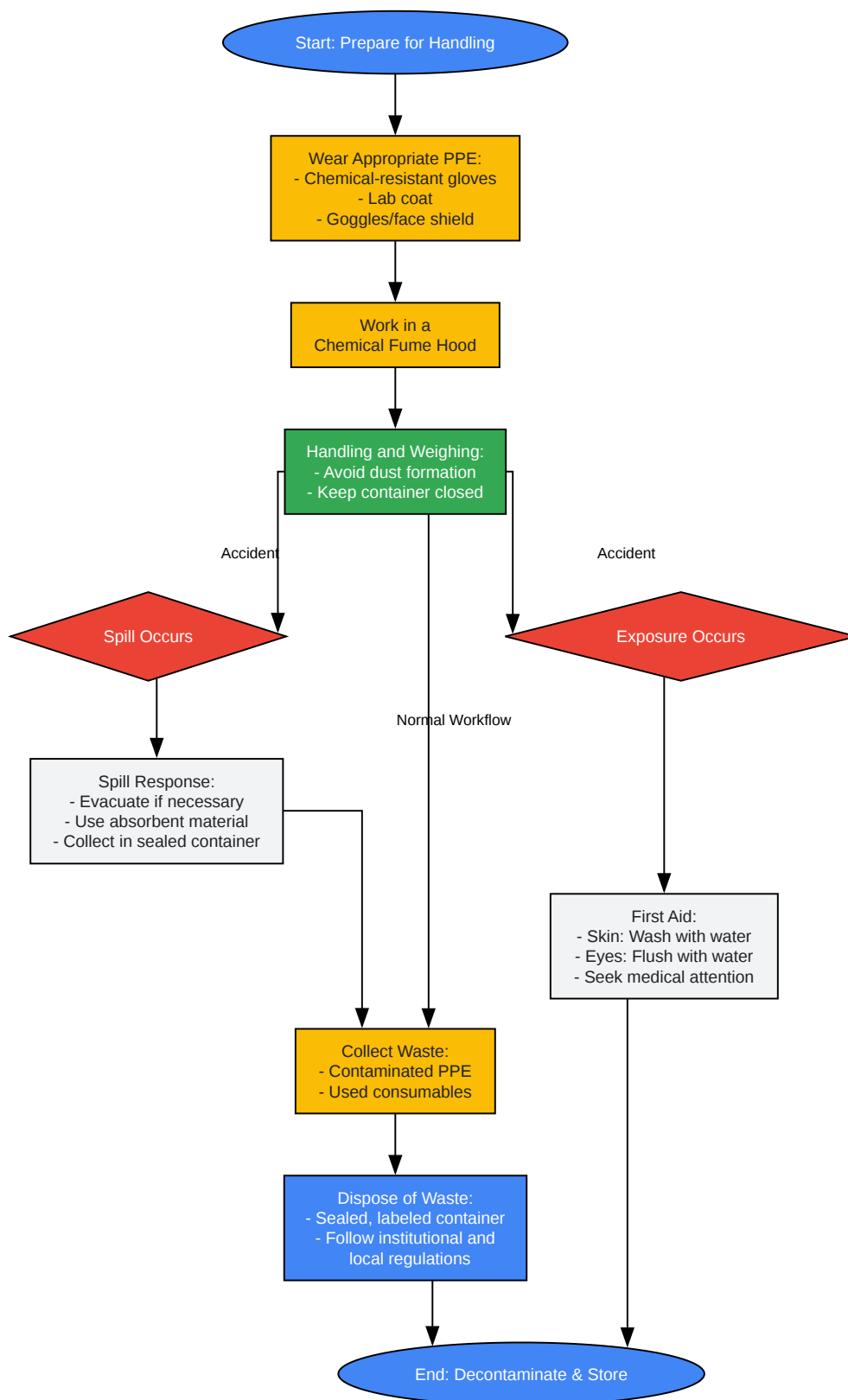
2. Weighing Procedure:

- Perform all manipulations of the solid compound within the chemical fume hood.
- Place a tared weigh boat on an analytical balance inside the fume hood.
- Carefully transfer the desired amount of **2-Bromo-1-furan-2-yl-ethanone** from its storage container to the weigh boat using a clean spatula.
- Avoid generating dust. If dust is formed, ensure it is contained within the fume hood.[2]
- Securely close the storage container immediately after use.
- Record the weight and proceed with the experimental work.

3. Post-Handling and Waste Disposal:

- Clean any residual powder from the spatula and balance using a dry wipe, which should then be disposed of as hazardous waste.
- Dispose of the weigh boat and any other contaminated disposable materials in a designated, sealed hazardous waste container.
- Wipe down the work surface within the fume hood.
- Remove PPE in the correct order to avoid cross-contamination and dispose of gloves in the hazardous waste stream.
- Wash hands thoroughly with soap and water after completing the work.[\[2\]](#)

Visual Workflow for Safe Handling and Disposal



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Caption: Logical workflow for the safe handling and disposal of **2-Bromo-1-furan-2-yl-ethanone**.

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